

Copper-Based Wood Preservatives: A Comparative Guide to Leaching Performance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cupric isononanoate*

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For Researchers, Scientists, and Wood Protection Professionals

This guide provides an objective comparison of the leaching performance of various copper-based wood preservatives. Understanding the extent to which copper leaches from treated wood is critical for assessing the long-term efficacy of the preservative and its potential environmental impact. The data and methodologies presented herein are compiled from peer-reviewed studies and standardized testing protocols to aid in the informed selection and development of wood protection technologies.

Comparative Leaching Data

The following table summarizes the quantitative data on copper leaching from wood treated with different copper-based preservative systems. The data is primarily derived from studies employing accelerated laboratory leaching tests, which are designed to simulate long-term exposure in a condensed timeframe.

Preservative System	Wood Species	Leaching Test Method	Copper Leaching (% of initial retention)	Copper Leached (mg/m ²)	Reference
Alkaline Copper Quaternary (ACQ-D)	Southern Pine	Laboratory & Field Tests	Highest among tested	-	[1]
Chromated Copper Arsenate (CCA-C)	Southern Pine	Laboratory & Field Tests	Lower than ACQ-D	Lower than MCQ	[1]
Micronized Copper Quat (MCQ)	Southern Pine	Laboratory & Field Tests	Lowest among tested	Higher than CCA-C	[1]
Copper Azole (CA)	-	-	May leach more readily than CCA	-	[2] [3]
Copper-Ethanolamine	Norway Spruce	Field & Laboratory Tests	25% - 36% after 42 months	-	[4]

Note: Leaching rates can be influenced by a variety of factors including wood species, preservative retention level, and the specific conditions of the leaching test.

Experimental Protocols

The evaluation of preservative leaching is most commonly conducted using standardized laboratory methods designed to accelerate the process. These tests provide a basis for comparing the relative performance of different preservative systems under controlled conditions.

AWPA E11-16: Standard Method for Accelerated Evaluation of Preservative Leaching

The American Wood Protection Association (AWPA) Standard E11 is a widely accepted method for evaluating the leachability of waterborne wood preservatives.[5][6][7] While this method is intended to assess the potential for long-term efficacy, the data is not meant to predict direct environmental impacts.[5][7]

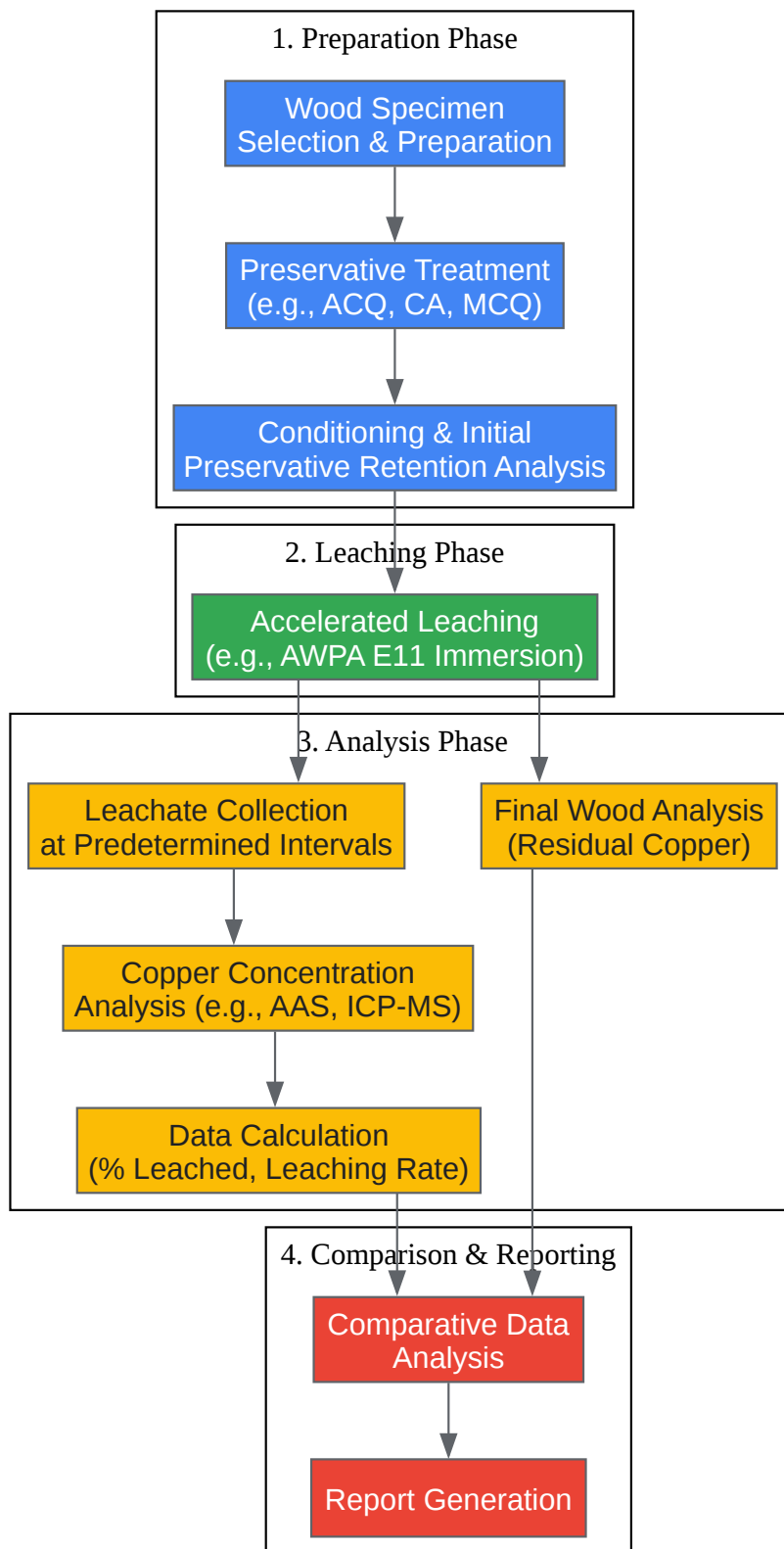
Key Methodological Steps:

- **Specimen Preparation:** Small blocks of wood, typically 19mm cubes, are treated with the wood preservative to a specified retention level.[6] The small size and high proportion of end-grain in these specimens are designed to significantly accelerate the leaching process.[5][7]
- **Immersion:** The treated and conditioned wood blocks are immersed in deionized water. The standard specifies a set ratio of water volume to wood volume.
- **Leaching Period:** The blocks remain immersed for a designated period, typically 14 to 17 days.[6] The water is periodically or continuously agitated to facilitate leaching.
- **Leachate Analysis:** At specified intervals, the leachate (water containing leached preservative components) is collected and analyzed for its copper content using analytical techniques such as atomic absorption spectroscopy or inductively coupled plasma mass spectrometry.
- **Data Expression:** The amount of copper leached is typically expressed as a percentage of the original amount of preservative in the wood.[5][7]

It is important to note that while the AWP E11 method is a valuable tool for comparative analysis, studies have shown that it may overestimate the leaching of some components compared to natural exposure, while underestimating others.[8] Other non-standard laboratory and field leaching tests are also used to provide a more comprehensive understanding of preservative performance under various conditions.[1]

Experimental Workflow for Comparative Leaching Studies

The following diagram illustrates a typical workflow for conducting a comparative study on the leaching of copper-based wood preservatives.



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Caption: Workflow for a comparative leaching study of wood preservatives.

Discussion of Leaching Characteristics

The transition from older preservatives like Chromated Copper Arsenate (CCA) to newer copper-based systems such as Alkaline Copper Quaternary (ACQ) and Copper Azole (CA) was driven by environmental and health concerns over arsenic and chromium.[2][9] However, these alternative formulations often contain higher concentrations of copper to maintain efficacy.[1]

Studies have indicated that copper leaching is generally highest from ACQ-treated wood.[1] In contrast, micronized copper systems, where fine copper particles are suspended rather than dissolved, tend to exhibit lower percentages of copper leaching.[1][10] This is attributed to the lower water solubility of the micronized copper particles.[11]

The leaching of copper from treated wood is a complex process influenced by factors such as the specific preservative formulation, the fixation chemistry of the copper within the wood structure, and the environmental conditions to which the wood is exposed, including rainfall, soil contact, and the pH of the surrounding media.[9][12] Concerns remain regarding the potential toxicity of leached copper to aquatic organisms.[9]

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